

measuring blood volume using Evans Blue dilution principle

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Compound of Interest

Compound Name: Evans Blue tetrasodium salt

Cat. No.: B10784914

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Application Note: High-Precision Determination of Total Blood Volume via Evans Blue Dilution

Core Directive & Scientific Foundation

Abstract This guide details the protocol for measuring Plasma Volume (PV) and Total Blood Volume (TBV) using Evans Blue Dye (EBD).[1][2] Unlike radioactive tracers (

I-Albumin), EBD offers a non-radioactive, cost-effective, and high-fidelity alternative.[1] The method relies on the high affinity of EBD for serum albumin, creating a stable complex that remains confined to the vasculature for a finite period.[3]

The "Senior Scientist" Perspective (Why this matters): Many protocols fail because they treat the vasculature as a static bucket. It is not. The vasculature is leaky. Albumin (and thus EBD) slowly extravasates into the interstitial space.

- **The Error:** Measuring a single time-point (e.g., 10 mins) assumes no leakage, leading to an overestimation of blood volume (because

is lower than true

).[1]

- The Solution: This protocol emphasizes serial sampling with retropolation (back-extrapolation) to time zero () to determine the theoretical concentration before clearance began.[1]

Material Science & Preparation

Mechanism of Action Evans Blue (T-1824) is an azo dye (MW: ~960.8 Da).[1] Upon intravenous injection, it binds stoichiometrically to the amine groups of serum albumin. The resulting complex is too large to cross the healthy endothelium rapidly, making it an ideal intravascular tracer.

Reagents & Equipment

- Evans Blue Dye (High Purity): Prepare a 0.5% (5 mg/mL) stock solution in sterile saline (0.9% NaCl).[1] Filter through a 0.22 µm syringe filter to remove undissolved crystals (Critical for preventing micro-emboli).[1]
- Anesthesia: Isoflurane (preferred for hemodynamic stability).[1]
- Anticoagulant: Heparinized capillaries or EDTA-coated micro-tubes.[1]
- Spectrophotometer: Microplate reader capable of absorbance at 620 nm (primary) and 740 nm (background correction).[1]

Experimental Protocol

Phase A: The Standard Curve (Critical Pre-Step)

Do not skip. Absorbance varies by plasma matrix.

- Collect pooled plasma from untreated control animals (same species/strain).[1]
- Spike plasma with known EBD concentrations (e.g., 0, 2, 5, 10, 20, 50 µg/mL).[1]
- Read absorbance at 620 nm.[1][4]
- Generate a linear regression equation:

[1]

Phase B: In Vivo Procedure (The Retropolation Method)

Step 1: Pre-Experimental Baseline

- Anesthetize the animal.[5]
- Blank Sample (
): Withdraw 50 μ L of blood before injection. This serves as the optical blank to correct for baseline plasma turbidity or hemolysis.

Step 2: Injection

- Dosage: 10–30 mg/kg is standard.[1] For a 25g mouse, inject $\sim$ 100 μ L of 0.5% solution.
- Route: Tail vein (IV) or Retro-orbital (if approved).
- Precision: You must know the exact volume injected. Weigh the syringe before and after injection for gravimetric accuracy.

Step 3: Serial Sampling

- Start timer immediately upon injection.[1]
- Collect small blood volumes (20–30 μ L) via tail nip or saphenous vein at:
 - (Mixing phase)[1]
 - [1]
- Note: If blood loss is a concern (e.g., in mice), use a Single Point Protocol at 5 minutes, but apply a fixed correction factor (approx 5-10% loss) based on historical clearance data.[1]

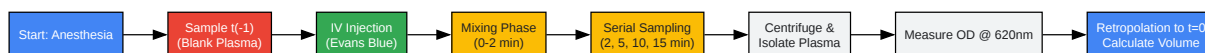
Step 4: Processing

- Centrifuge samples at 2,000 x g for 10 minutes at 4°C.

- Isolate plasma.[1][6] Avoid hemolysis (ruptured RBCs release hemoglobin, which absorbs slightly at 620 nm, causing error).[1]

Data Analysis & Logic

Visualizing the Workflow



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Figure 1: Step-by-step workflow for high-precision blood volume measurement.

Calculations

1. Determine Concentration at Time Zero (

) Plot

vs. Time.[1] The elimination kinetics of EBD usually follow first-order kinetics.

- Fit the points to:

[1]

- The Y-intercept is your theoretical

(concentration if mixing were instantaneous and no leakage occurred).[1]

2. Calculate Plasma Volume (PV)

[1]

3. Calculate Total Blood Volume (TBV) To convert PV to TBV, you must account for the volume occupied by Red Blood Cells (Hematocrit, Hct).[1]

[1]

- Hct: Hematocrit (decimal, e.g., 0.45).[1]

- Correction Factor: Accounts for "Trapped Plasma" (plasma trapped between RBCs in the hematocrit tube). Modern micro-hematocrit centrifuges have low trapping, but a factor of 0.96 is standard in literature.

Data Summary Table

Parameter	Formula / Value	Notes
Wavelength	620 nm	Isosbestic point for Hemoglobin is ~805nm, but 620nm is max for EBD.[1]
Injection Vol.	4 mL/kg (Rat) / 100 µL (Mouse)	Keep volume low to avoid altering hemodynamics.[1]
Trapped Plasma	0.96 (Correction Factor)	Corrects Hct for plasma trapped in packed cell column. [1]
Extinction Coeff.		Always run a standard curve rather than relying on literature

Troubleshooting & Optimization (Self-Validating Systems)

The Hemolysis Check: Hemoglobin absorbs strongly at 540 nm but has a "tail" that extends to 620 nm.

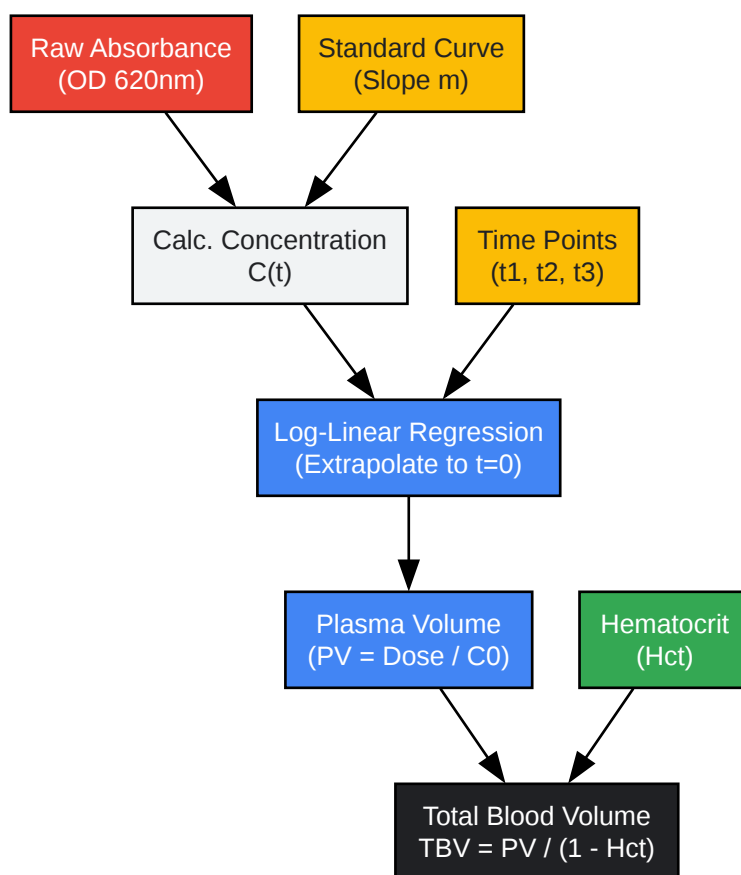
- Protocol: Measure absorbance at 740 nm (where EBD has no absorbance).[1] If OD740 is high (>0.05), the sample is turbid or hemolyzed.[1]
- Correction:

, where

is determined empirically from hemolyzed blank plasma.[1]

The Extravasation Check: If the log-linear plot of concentration vs. time is not linear (), the animal may have compromised vascular integrity (shock, sepsis models), or the injection was subcutaneous (failed IV).[1] Discard these datasets.

Calculation Logic Diagram



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Figure 2: Logical flow for converting raw optical density to total blood volume.

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